

Technical Guide: 5-Dimethylcarbamoyl-pentanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Dimethylcarbamoyl-pentanoic acid

Cat. No.: B3111834

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CAS Number: 1862-09-5

This technical guide provides a concise summary of the available information for **5-Dimethylcarbamoyl-pentanoic acid**, a chemical compound of interest in various research and development applications. Due to the limited publicly available data, this document focuses on its fundamental properties.

Chemical and Physical Properties

The following table summarizes the known quantitative data for **5-Dimethylcarbamoyl-pentanoic acid**. This information is crucial for handling, storage, and application of the compound in a laboratory setting.

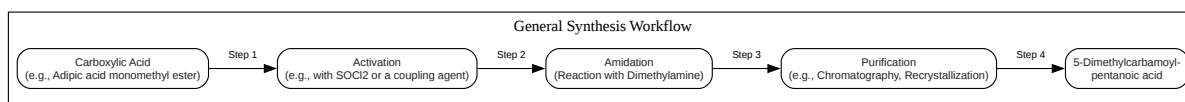
Property	Value	Source
CAS Number	1862-09-5	[1]
Molecular Formula	C8H15NO3	[1]
Molecular Weight	173.21 g/mol	[1]
SMILES Code	CN(C)C(=O)CCCC(O)=O	[1]
MDL Number	MFCD12172669	[1]

Note: At the time of this publication, detailed experimental data such as melting point, boiling point, and solubility for **5-Dimethylcarbamoyl-pentanoic acid** are not readily available in the public domain. The provided SMILES code offers a machine-readable representation of the molecular structure.

Experimental Protocols

A comprehensive search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis, purification, or use of **5-Dimethylcarbamoyl-pentanoic acid**. General methodologies for the synthesis of similar N,N-dimethylamides from carboxylic acids could potentially be adapted. One common approach involves the coupling of a carboxylic acid with dimethylamine using a suitable coupling agent.

Below is a generalized workflow for such a synthesis.



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Caption: A generalized workflow for the synthesis of N,N-dimethylamides from carboxylic acids.

Signaling Pathways and Biological Activity

Currently, there is no available information in peer-reviewed scientific literature detailing the involvement of **5-Dimethylcarbamoyl-pentanoic acid** in any specific signaling pathways or its broader biological activity. Further research is required to elucidate its potential roles in biological systems.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **5-Dimethylcarbamoyl-pentanoic acid** was not found, general laboratory safety precautions should be observed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area. For detailed safety information, it is advisable to consult the supplier's documentation.

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References

- 1. 1862-09-5|5-Dimethylcarbamoyl-pentanoic acid|BLD Pharm [bldpharm.com]
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Phone: (601) 213-4426

Email: info@benchchem.com